

Introduction: Characterizing a Novel N-Heterocyclic Compound for Drug Development

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Compound of Interest

Compound Name: Cyclohexanol, 2-(1-pyrrolidinyl)-

CAS No.: 14909-81-0

Cat. No.: B1143738

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Cyclohexanol, 2-(1-pyrrolidinyl)- is a unique bifunctional molecule featuring a cyclohexanol ring and a pyrrolidine substituent. The pyrrolidine ring is a common scaffold in many biologically active compounds, valued for its ability to impart basicity and influence molecular conformation. [1][2][3] The hydroxyl group on the cyclohexyl ring adds a polar, hydrogen-bonding feature.[4] [5][6] The interplay of these two functional groups dictates the physicochemical properties of the molecule, which are critical to its potential development as a pharmaceutical agent.

This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to systematically investigate the aqueous solubility and chemical stability of **Cyclohexanol, 2-(1-pyrrolidinyl)-**. A thorough understanding of these parameters is fundamental to designing robust formulations, predicting in vivo behavior, and ensuring the safety and efficacy of a potential drug product. We will delve into the causality behind experimental choices, providing detailed, self-validating protocols grounded in established scientific principles and regulatory expectations.

Part 1: Solubility Characterization

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability. For a molecule like **Cyclohexanol, 2-(1-pyrrolidinyl)-**, which contains both a basic nitrogen and a polar hydroxyl group, solubility is expected to be significantly influenced by pH.

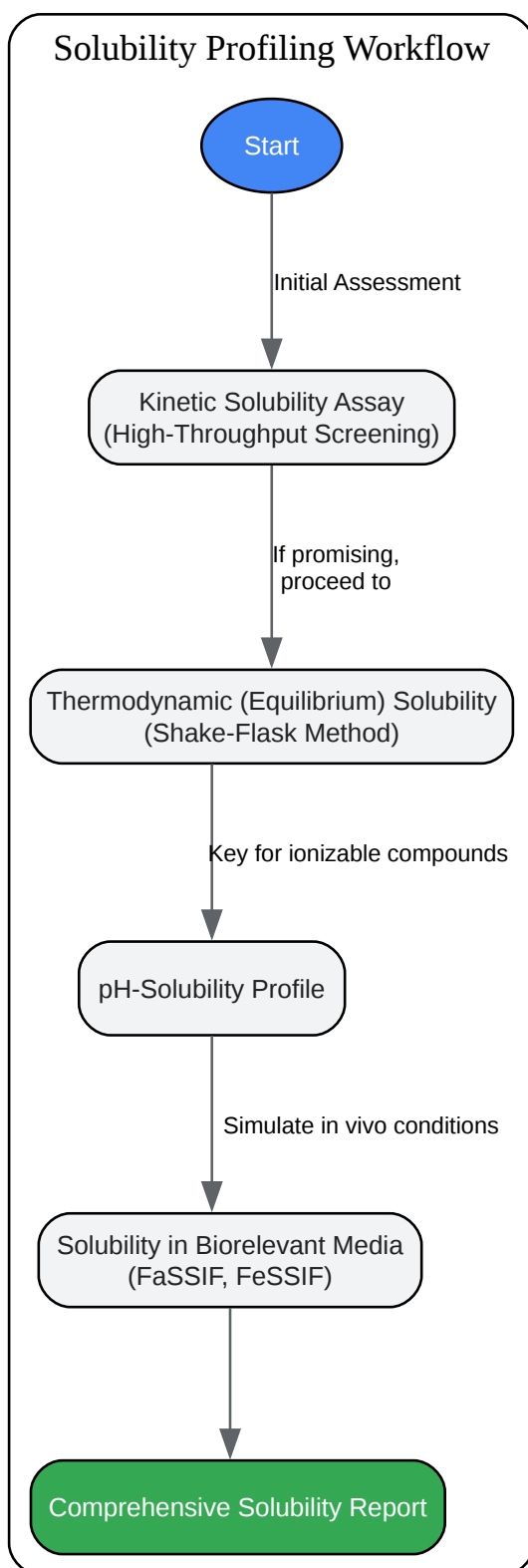
Predicted Physicochemical Properties

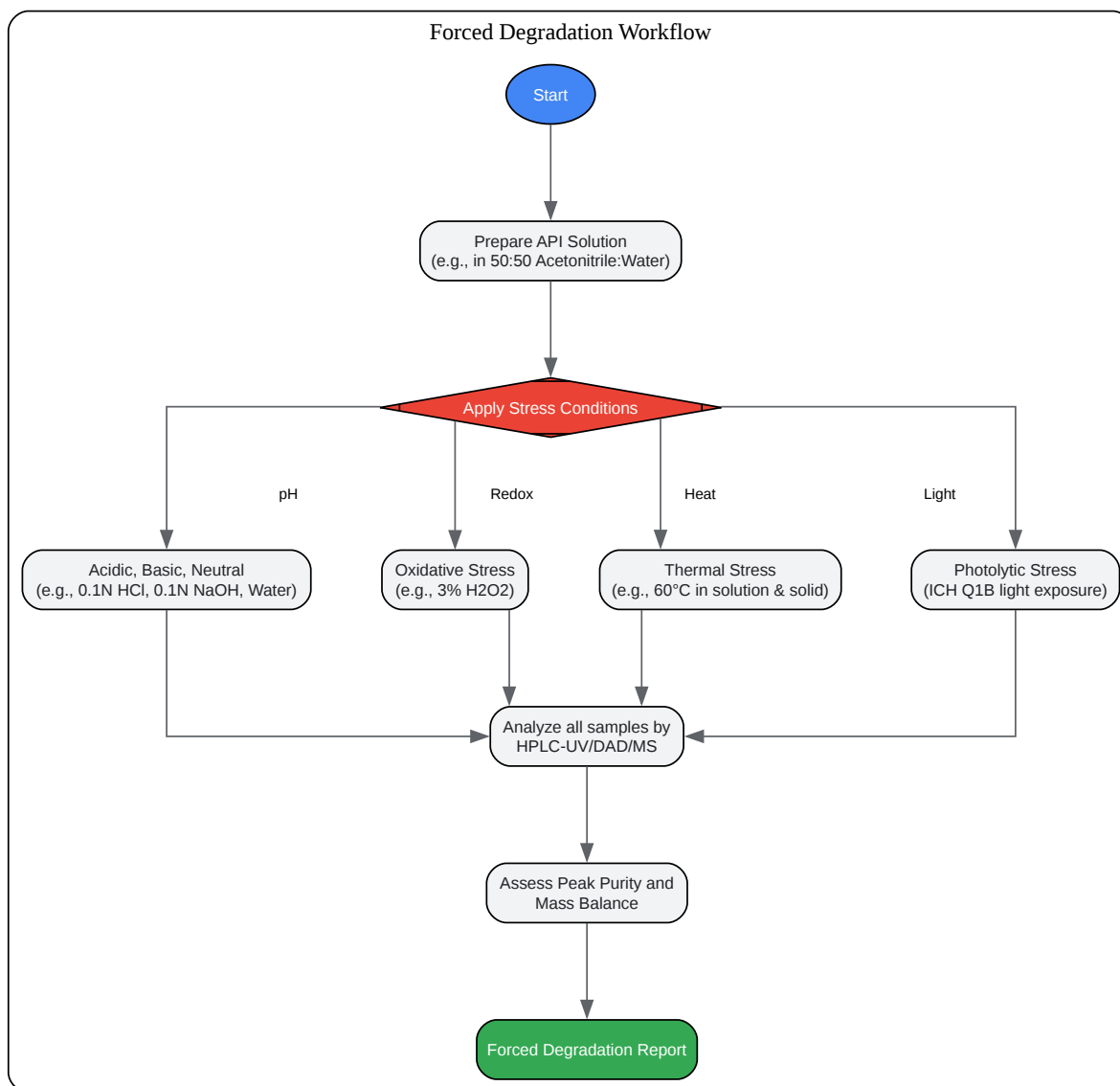
Before embarking on experimental studies, it is prudent to estimate some of the compound's properties based on its structure.

Property	Predicted Value/Characteristic	Rationale
Molecular Weight	~169.27 g/mol	Based on the chemical formula C ₁₀ H ₁₉ NO.[7]
pKa	Estimated ~9-11	The pyrrolidine nitrogen is a secondary amine, conferring basicity to the molecule.[2]
LogP	Estimated 1.5 - 2.5	The cyclohexyl ring is lipophilic, while the hydroxyl and amino groups are hydrophilic.
General Solubility	Likely soluble in polar organic solvents and aqueous acidic solutions.	The polar -OH and basic -NH groups suggest affinity for polar and protic solvents.[8] Protonation of the amine in acidic conditions will form a salt, which is expected to have higher aqueous solubility.

Experimental Workflow for Solubility Determination

A tiered approach is recommended for characterizing the solubility of a novel compound. This ensures efficient use of material and resources.





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Caption: A systematic workflow for conducting forced degradation studies on a new chemical entity.

Experimental Protocol: Forced Degradation Studies

Objective: To identify potential degradation products and establish a stability-indicating analytical method for **Cyclohexanol, 2-(1-pyrrolidinyl)-**.

Materials:

- **Cyclohexanol, 2-(1-pyrrolidinyl)-**
- 0.1 M HCl, 0.1 M NaOH, HPLC-grade water
- 3% Hydrogen Peroxide (H₂O₂)
- A photostability chamber
- A calibrated oven
- Validated HPLC or UPLC method with a photodiode array (PDA) detector and ideally coupled to a mass spectrometer (MS). [9][10] Procedure:
- Sample Preparation: Prepare stock solutions of the API in a suitable solvent (e.g., 50:50 acetonitrile/water) at a concentration of ~1 mg/mL.
- Acidic/Basic Hydrolysis: Mix the stock solution with 0.1 M HCl and 0.1 M NaOH in separate vials. Store one set at room temperature and another at an elevated temperature (e.g., 60°C).
- Neutral Hydrolysis: Mix the stock solution with water and subject it to the same temperature conditions as above.
- Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and store at room temperature.
- Thermal Degradation: Store a vial of the stock solution and a sample of the solid API in an oven at 60°C.

- Photostability: Expose the stock solution and solid API to light as specified in ICH Q1B guidelines. Keep control samples wrapped in foil to protect them from light.
- Time Points: Analyze samples at appropriate time points (e.g., 0, 2, 4, 8, 24 hours) until a target degradation of 5-20% is achieved. [11]8. Analysis:
 - Neutralize the acidic and basic samples before injection.
 - Analyze all stressed samples, along with an unstressed control, by the stability-indicating HPLC-PDA-MS method.
 - The PDA detector will help in assessing peak purity.
 - The MS will provide mass information on the parent compound and any degradation products.

Data Interpretation and Self-Validation:

- Specificity: The analytical method is considered stability-indicating if all degradation product peaks are well-resolved from the parent peak and from each other.
- Mass Balance: The sum of the assay of the parent compound and the levels of all degradation products should be close to 100% of the initial concentration. A good mass balance demonstrates that all major degradation products have been detected.

Summary of Findings and Forward Look

This guide outlines the essential experimental framework for the comprehensive solubility and stability characterization of **Cyclohexanol, 2-(1-pyrrolidiny)-**. By following these detailed protocols, researchers can generate high-quality, reliable data crucial for advancing a compound through the drug development pipeline. The results from these studies will directly inform formulation strategies, define appropriate storage conditions, and establish the analytical methods required for quality control throughout the product's lifecycle.

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